Application Note: Analytical Characterization of 4-Fluoro-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name:	*4-Fluoro-1-methyl-1H-pyrazole*
CAS No.:	*69843-14-7*
Cat. No.:	*B3357006*

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Part 1: Executive Summary & Strategic Relevance

4-Fluoro-1-methyl-1H-pyrazole is a critical fluorinated building block in modern drug discovery. The incorporation of a fluorine atom at the C4 position of the pyrazole ring modulates the pKa of the adjacent nitrogen atoms, enhances metabolic stability against oxidative metabolism, and increases lipophilicity compared to the non-fluorinated parent scaffold.

However, the characterization of this molecule presents specific challenges:

- Regioisomerism: Differentiating the 1-methyl-4-fluoro isomer from the 1-methyl-3-fluoro or 1-methyl-5-fluoro impurities generated during non-selective synthesis.
- Volatility: Its relatively low boiling point requires specific handling during concentration and vacuum drying.
- Coupling Complexity: The presence of fluorine induces significant

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-coupling in both

H and

C NMR spectra, which must be deconvoluted for accurate assignment.

This guide provides a field-proven analytical workflow to validate identity and purity with high confidence.

Part 2: Physical & Chemical Profile[1]

Before initiating instrumental analysis, verify the physicochemical properties. Deviations here often indicate gross contamination (e.g., solvent retention or hydrolysis).

Property	Value / Range	Notes
CAS Number	69843-14-7	
Molecular Formula	C H FN	
Molecular Weight	100.09 g/mol	
Physical State	Colorless to Light Yellow Liquid	May darken upon oxidation/storage.[1]
Boiling Point	108–110 °C (at 760 mmHg)	Alert: Do not use high-vacuum for extended periods without a cold trap; product is volatile.
Solubility	DCM, Methanol, DMSO, Chloroform	Miscible with most organic solvents.
Stability	Stable under N atmosphere	Hygroscopic; store at 2–8°C.

Part 3: Protocol 1 - Structural Validation via NMR

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Objective: To confirm the position of the fluorine atom and the methylation site using Nuclear Magnetic Resonance (NMR). This is the primary "Fingerprint" method.

Experimental Setup

- Solvent: CDCl

  (preferred for resolution) or DMSO-

  (if volatility is a concern).

- Standard: Tetramethylsilane (TMS) for

  H/

  C; Trichlorofluoromethane (CFCl

) for

  F (internal or external).

- Concentration: ~10-15 mg in 0.6 mL solvent.

H NMR Analysis (Proton)

The proton spectrum is characterized by the absence of the H4 signal and the splitting of H3 and H5 by the fluorine atom.

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Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Interpretation
H5	7.35 – 7.45	Doublet (d)		H5 is typically downfield of H3 due to proximity to N1.
H3	7.20 – 7.30	Doublet (d)		H3 couples to F4.
N-CH	3.80 – 3.90	Singlet (s)	N/A	Characteristic N-Methyl signal.

Diagnostic Check:

- If you see a triplet or doublet of doublets at the aromatic region, suspect a 3-fluoro or 5-fluoro isomer where H4 is present and coupling to F3/F5 and H5/H3.
- In the 4-fluoro isomer, the H4 proton is replaced by F, so no signal should be observed around 6.0–6.5 ppm (where H4 of 1-methylpyrazole typically appears).

C NMR Analysis (Carbon)

Fluorine coupling (

) is the definitive proof of the C4-F bond.

Position	Shift (, ppm)	Splitting	Coupling (, Hz)
C4	~148 – 152	Doublet	
C3	~114 – 118	Doublet	
C5	~125 – 130	Doublet	
CH	~39.0	Singlet	(Negligible coupling)

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F NMR Analysis (Fluorine)

- Shift: Typically -170 to -178 ppm (relative to CFCl

).
- Pattern: Singlet (broadened by small H-coupling if proton decoupling is not used).
- Significance: A single sharp peak confirms mono-fluorination. Multiple peaks indicate isomeric mixtures or incomplete reaction byproducts.

Part 4: Protocol 2 - Purity Assessment (GC-MS)

Objective: Due to the low molecular weight and volatility of **4-fluoro-1-methyl-1H-pyrazole**, Gas Chromatography-Mass Spectrometry (GC-MS) is superior to LC-MS for purity determination.

Method Parameters

- Column: DB-5ms or equivalent (5% Phenyl-arylene, 30m x 0.25mm ID).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Inlet: Split mode (20:1), 250°C.
- Oven Program:
  - Hold 50°C for 2 min (Solvent delay).
  - Ramp 15°C/min to 200°C.
  - Hold 2 min.
- Detection: EI Source (70 eV), Scan range 35–300 amu.

Mass Spectrum Interpretation

- Molecular Ion (

  ): m/z 100 (Base peak or high intensity).

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- Fragmentation Pathway:
  - [M-HCN]

    : m/z 73 (Loss of HCN from the ring).
  - [M-CH

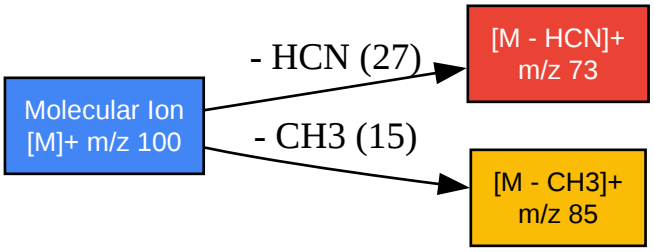
    ]

    : m/z 85 (Loss of methyl group).
  - [M-N

    ]

    : m/z 72 (Loss of nitrogen, less common in stable pyrazoles but possible).

Visualizing the Fragmentation Logic:



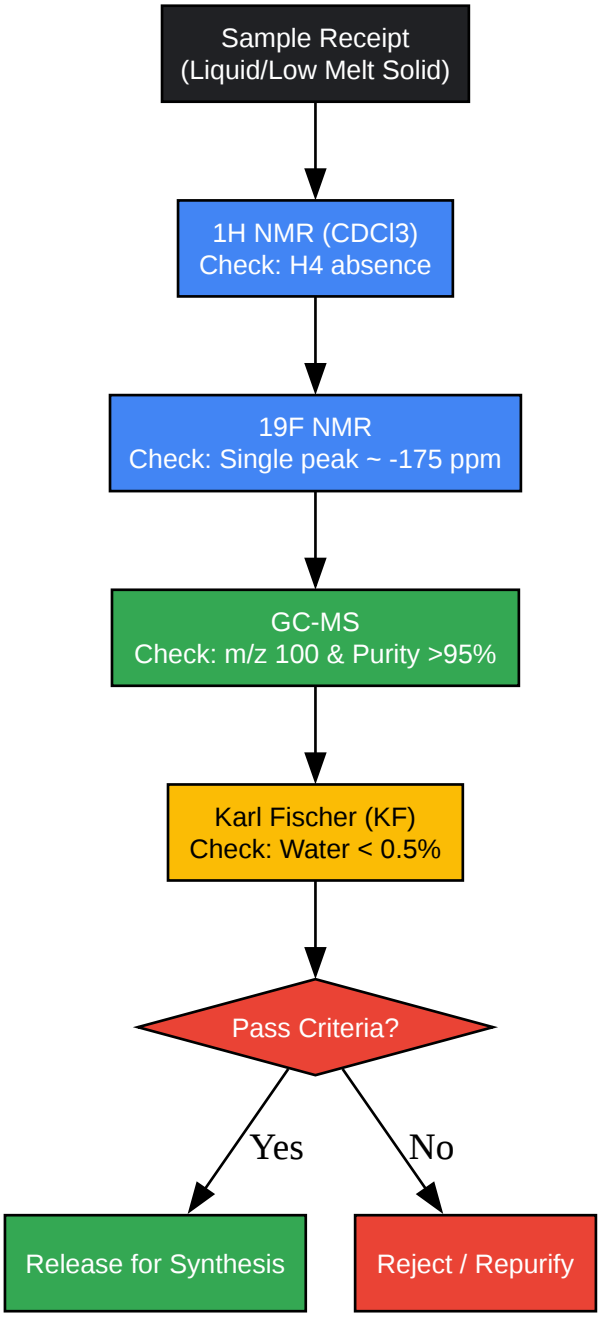
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Figure 1: Primary fragmentation pathways observed in EI-MS for **4-fluoro-1-methyl-1H-pyrazole**.

Part 5: Analytical Decision Matrix (Workflow)

The following workflow ensures that no critical quality attribute is overlooked during the release of the material for biological or synthetic use.

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Figure 2: Step-by-step analytical decision matrix for lot release.

Part 6: References

- General Pyrazole Characterization: Elguero, J., et al. "Protonation of N-methylazoles and N-methylbenzazoles." Chemistry, 1993.[2]

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- Fluorine NMR Shifts: "19F NMR Chemical Shift Table." Alfa Chemistry. Accessed Oct 2023.
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- Crystal Structure & Hydrogen Bonding: "Crystal and molecular structure of 4-fluoro-1H-pyrazole." ResearchGate, 2023.
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Sources

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- 2. semanticscholar.org [semanticscholar.org]
- 3. 1-Methylpyrazole | 930-36-9 [chemicalbook.com]
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